

Storage conditions to maintain N-(DBCO-PEG4)-N-Biotin-PEG4-NHS activity

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Compound of Interest

Compound Name: N-(DBCO-PEG4)-N-Biotin-PEG4-NHS

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Technical Support Center: N-(DBCO-PEG4)-N-Biotin-PEG4-NHS

This technical support guide provides detailed information on the proper storage and handling of **N-(DBCO-PEG4)-N-Biotin-PEG4-NHS** to ensure optimal performance in your research applications.

Frequently Asked Questions (FAQs)

1. What are the recommended long-term storage conditions for **N-(DBCO-PEG4)-N-Biotin-PEG4-NHS**?

For long-term storage, the lyophilized powder should be stored at -20°C, protected from light and moisture.^{[1][2]} Under these conditions, the reagent is expected to be stable for at least 12 months.

2. How should I handle the reagent upon receiving it?

The reagent is typically shipped at ambient temperature.^{[2][3]} Upon receipt, it is crucial to store it at the recommended -20°C.

3. What is the most critical factor affecting the activity of this reagent?

The N-hydroxysuccinimide (NHS) ester is the most sensitive functional group in this molecule. It is highly susceptible to hydrolysis, which renders the reagent inactive for amine labeling. Therefore, minimizing exposure to moisture is critical.

4. How should I prepare stock solutions of **N-(DBCO-PEG4)-N-Biotin-PEG4-NHS**?

It is highly recommended to prepare stock solutions immediately before use.^[4] Use an anhydrous, water-miscible organic solvent such as Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF).^{[1][4]}

5. How stable are stock solutions of the reagent?

Stock solutions in anhydrous DMSO or DMF can be stored at -20°C for a limited time, ranging from a few days to potentially a few months, although stability can decrease over time.^[5] However, for best results, freshly prepared solutions are always recommended. Avoid repeated freeze-thaw cycles as DMSO is hygroscopic and can absorb moisture, which will lead to the hydrolysis of the NHS ester.

6. How stable is the DBCO group?

The dibenzocyclooctyne (DBCO) group is generally stable in aqueous buffers with a pH range of 6-9.^[5] However, prolonged incubation in aqueous solutions can lead to a gradual loss of reactivity. One study on a DBCO-modified antibody showed a 3-5% loss of reactivity over four weeks when stored at 4°C.^{[4][5]} Strong acidic conditions should be avoided as they can cause the degradation of the DBCO ring.^[5]

7. How stable is the Biotin moiety?

Biotin is generally stable in moderately acidic and neutral aqueous solutions for several months.^{[1][6][7]} It is less stable in solutions with a pH above 9.^{[1][6]}

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|--|---|---|
| Low or no labeling of amine-containing molecules | Hydrolysis of the NHS ester due to moisture exposure. | Always allow the reagent vial to equilibrate to room temperature before opening to prevent condensation. ^[4] Use anhydrous solvents for reconstitution. Prepare solutions fresh for each experiment. |
| Incorrect buffer composition. | Use amine-free buffers such as PBS, HEPES, or borate buffer at a pH of 7.2-8.5 for the conjugation reaction. ^[8] Avoid buffers containing primary amines like Tris, as they will compete for reaction with the NHS ester. ^[8] | |
| Degraded reagent due to improper storage. | Ensure the reagent has been consistently stored at -20°C and protected from light. | |
| Reduced "click" reaction efficiency | Degradation of the DBCO group. | Avoid prolonged storage of the reagent in aqueous solutions. Use freshly prepared solutions for conjugation. Avoid buffers containing azides, which can react with the DBCO group. ^[4] |
| Inconsistent results between experiments | Repeated freeze-thaw cycles of the stock solution. | Aliquot the stock solution upon initial preparation to avoid multiple freeze-thaw cycles. |
| Variability in reagent concentration. | Ensure the lyophilized powder is fully dissolved in the anhydrous solvent before use. | |

Data Summary

Storage and Stability Recommendations

| Parameter | Solid Form | Reconstituted in Anhydrous Solvent (DMSO/DMF) | In Aqueous Buffer |
|--------------------------|----------------|---|--|
| Storage Temperature | -20°C[1][2] | -20°C | Prepare fresh; use immediately |
| Protection from Light | Recommended[1] | Recommended | Not applicable for short-term use |
| Protection from Moisture | Critical[1] | Critical | Not applicable |
| Shelf Life | ≥ 12 months | Days to a few months (fresh is best)[5] | Minutes to hours (highly pH and temperature dependent)[8][9] |

NHS Ester Hydrolysis Half-life in Aqueous Solution

| pH | Temperature | Half-life |
|-----|-------------|------------------|
| 7.0 | 0°C | 4-5 hours[8][9] |
| 8.6 | 4°C | 10 minutes[8][9] |

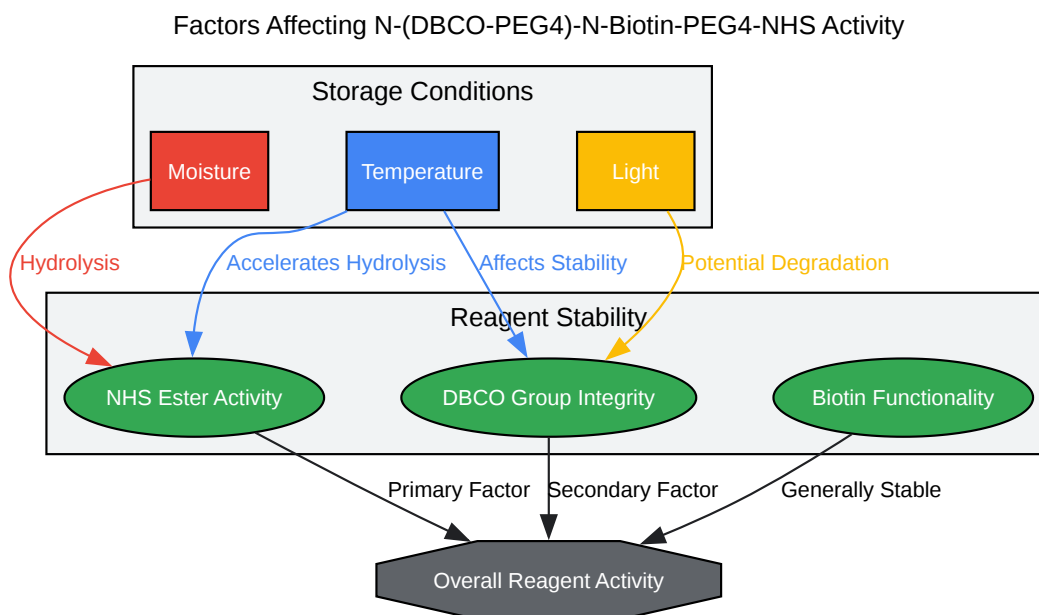
Experimental Protocols

Protocol: Reconstitution of N-(DBCO-PEG4)-N-Biotin-PEG4-NHS

- Allow the vial of lyophilized reagent to warm to room temperature before opening.
- Add the desired volume of anhydrous DMSO or DMF to the vial to achieve the target concentration (e.g., 10 mM).
- Vortex briefly to ensure the powder is fully dissolved.

- Use the reconstituted solution immediately for your experiment.

Visualizations



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Caption: Factors influencing the stability of **N-(DBCO-PEG4)-N-Biotin-PEG4-NHS**.

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